

Technical Guide: Physical Properties of 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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Compound of Interest

Compound Name: 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

Cat. No.: B118251

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This technical guide provides a comprehensive overview of the known physical properties of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**, a furan derivative. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This compound is also known as Ranitidine Impurity F HCl.[\[1\]](#)

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** are summarized in the table below. This data is essential for its handling, storage, and application in a laboratory setting.

Property	Value	Source
CAS Number	81074-81-9	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₁₄ ClNO ₂	[1] [2] [3]
Molecular Weight	191.66 g/mol	[1] [2] [3]
Appearance	Powder	[3] [5]
Melting Point	122-125 °C (decomposes)	[2] [3] [5]
Solubility	Slightly soluble in DMSO and Methanol.	[2]
Storage Conditions	Hygroscopic, store in a refrigerator under an inert atmosphere.	[2]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of this exact compound are not detailed in the provided search results, standard laboratory procedures are employed. An illustrative example for determining the melting point is provided below.

Melting Point Determination (General Protocol)

The melting point of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** can be determined using a standard capillary melting point apparatus.

Materials:

- **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus

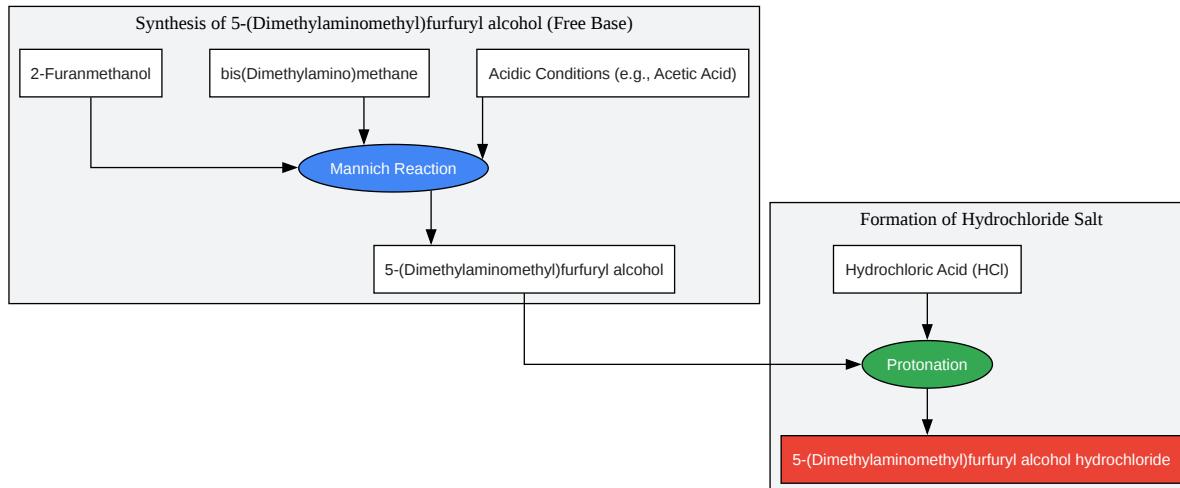
Procedure:

- A small, dry sample of the powdered compound is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. For this compound, decomposition is observed in the range of 122-125 °C.[2][3][5]

Synthesis and Logical Workflow

5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride is synthesized from its free base, 5-(dimethylaminomethyl)furfuryl alcohol. The general synthetic pathway involves the reaction of 2-furanmethanol with bis(dimethylamino)methane under acidic conditions to yield the free base, which is then treated with hydrochloric acid to form the hydrochloride salt.[6][7] A number of synthesis methods for the free base have been published.[6][7][8]

The logical workflow for the synthesis can be visualized as follows:



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Caption: Synthetic workflow for **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**.

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